

Application Notes: Developing and Validating Antibodies for Antho-RFamide Detection

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Compound of Interest

Compound Name: Antho-RFamide

Cat. No.: B1142387

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Introduction **Antho-RFamides** are a family of neuropeptides found in cnidarians, such as sea anemones, that play crucial roles in neurotransmission. These peptides are characterized by a C-terminal Arg-Phe-NH₂ sequence.[1][2] They are synthesized from large precursor proteins which can contain multiple copies of the immature neuropeptide sequence.[1][3][4] The development of specific antibodies against **Antho-RFamide** is essential for studying its distribution, localization, and function within the nervous system of these organisms. These application notes provide detailed protocols for the generation, characterization, and validation of antibodies targeting the **Antho-RFamide** neuropeptide.

Section 1: Antigen Design and Antibody Production Workflow

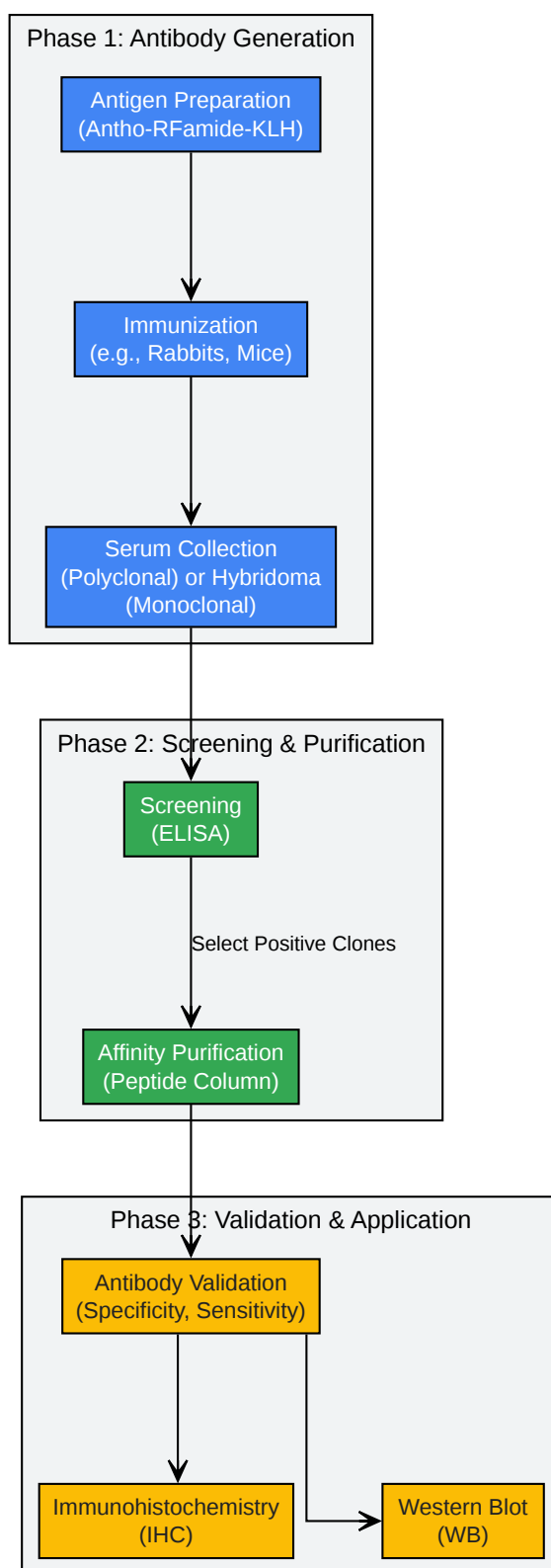
The successful generation of high-affinity, specific antibodies begins with the design of a suitable immunogen. Since **Antho-RFamide** (

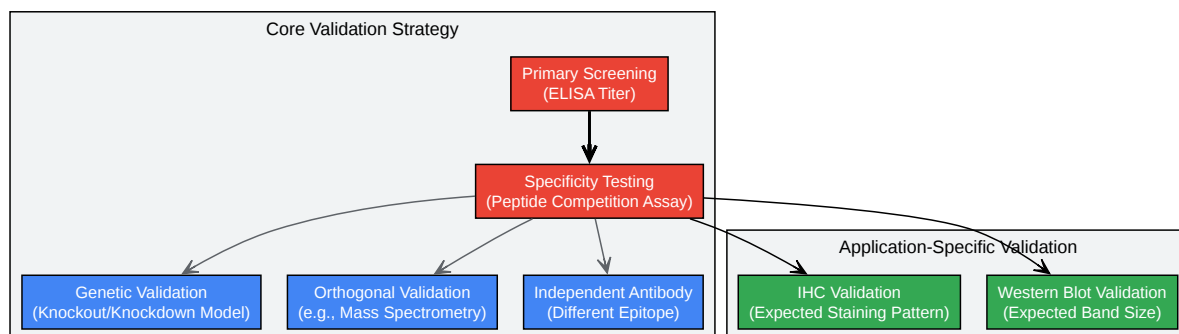
1.1. Antigen Design

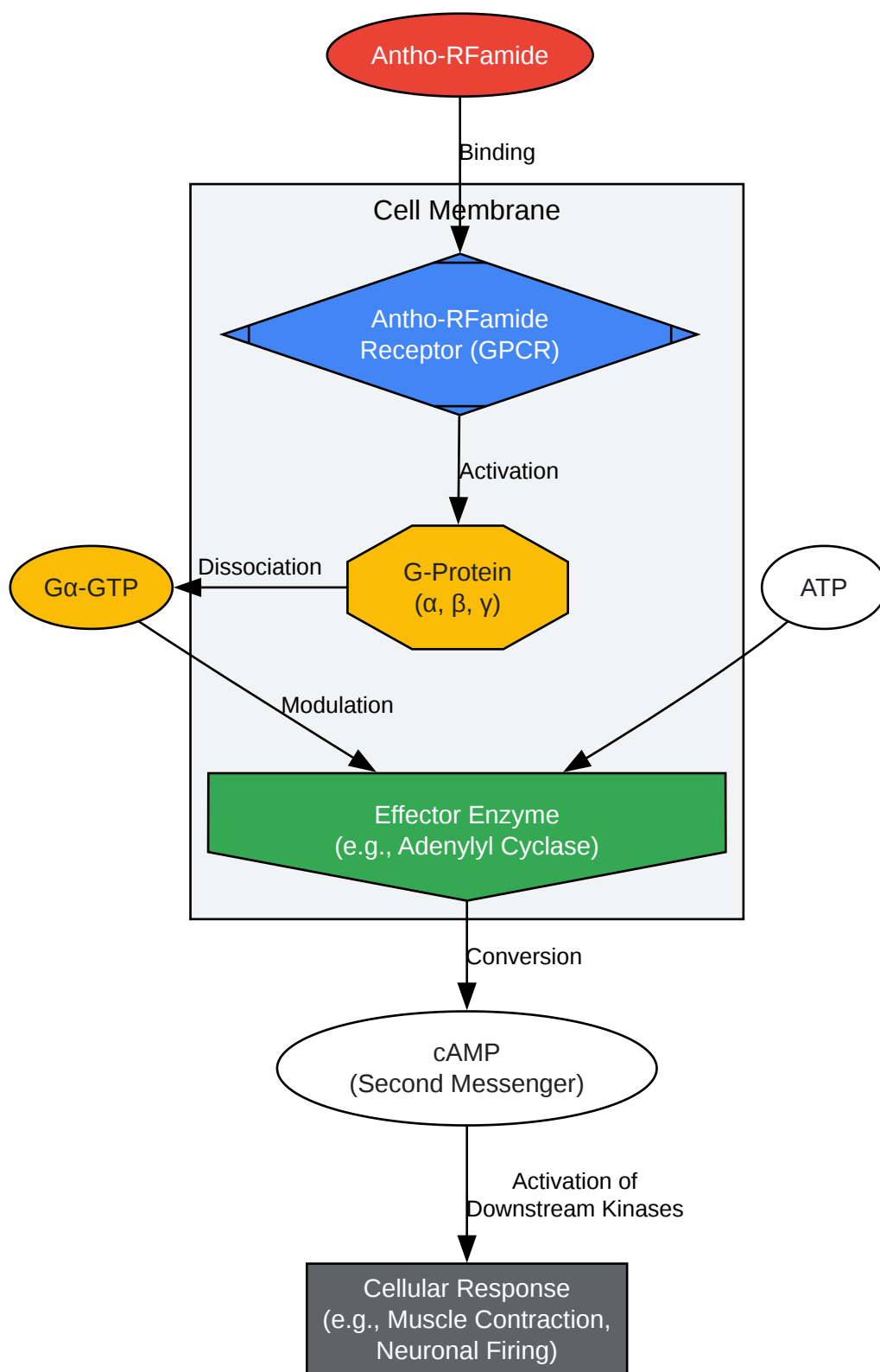
- **Peptide Synthesis:** Synthesize the tetrapeptide Gln-Gly-Arg-Phe (QGRF), which is the immature form of **Antho-RFamide** found in precursor proteins.[1][4] An N-terminal cysteine can be added (Cys-Gln-Gly-Arg-Phe) to facilitate conjugation to a carrier protein.
- **Carrier Protein Conjugation:** Conjugate the synthesized peptide to a carrier protein such as Keyhole Limpet Hemocyanin (KLH) or Bovine Serum Albumin (BSA) using a crosslinker like

maleimide.

1.2. Antibody Production and Screening Workflow The general workflow involves immunizing host animals, screening for an immune response, and subsequent purification and validation of the antibodies.







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References

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